

# $\omega$ -Aminoacetophenone hydrochloride structural formula

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## Compound of Interest

Compound Name:	2'-Aminoacetophenone Hydrochloride
CAS No.:	25384-14-9
Cat. No.:	B1265949

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An In-depth Technical Guide to  $\omega$ -Aminoacetophenone Hydrochloride

## Abstract

$\omega$ -Aminoacetophenone hydrochloride, also known as 2-aminoacetophenone hydrochloride or phenacylamine hydrochloride, is a key organic intermediate with significant applications in pharmaceutical synthesis and chemical research. Its structure, featuring a primary amine and a ketone functional group, makes it a versatile building block for the creation of more complex molecules. This guide provides a comprehensive overview of its structural formula, physicochemical properties, synthesis methodologies, and its crucial role as a precursor in the development of therapeutic agents such as Ubenimex. Detailed experimental protocols and spectroscopic data are presented to support researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

$\omega$ -Aminoacetophenone hydrochloride is the hydrochloride salt of 2-aminoacetophenone. The presence of the hydrochloride salt enhances the compound's stability and water solubility.

Linear Formula:  $C_6H_5COCH_2NH_2 \cdot HCl$

Structural Formula:

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**Figure 1.** Chemical Structure of  $\omega$ -Aminoacetophenone hydrochloride

## Physicochemical Properties

The following table summarizes the key quantitative data for  $\omega$ -Aminoacetophenone hydrochloride.

Property	Value	References
CAS Number	5468-37-1	[1]
Molecular Formula	$C_8H_{10}ClNO$	[2][3]
Molecular Weight	171.62 g/mol	[2]
Appearance	Crystals, slightly yellow to beige	[1]
Melting Point	194 °C (decomposes)	[1]
Solubility	Slightly soluble in DMSO, Methanol, and Water	[1]
InChI Key	CVXGFPPAIUELDV-UHFFFAOYSA-N	[2]
SMILES	<chem>Cl.NCC(=O)c1ccccc1</chem>	

## Synthesis and Experimental Protocols

Several synthetic routes for the preparation of  $\omega$ -Aminoacetophenone hydrochloride have been documented. The choice of method may depend on the availability of starting materials, desired yield, and purity.

## Synthesis from $\omega$ -Chloroacetophenone

This method involves the reaction of  $\omega$ -chloroacetophenone with an excess of ammonia.

Experimental Protocol:

- Dissolve 15.5 g of  $\omega$ -chloroacetophenone in 200 ml of ethanol that has been saturated with ammonia, with continuous stirring.[4]
- Allow the solution to stand overnight. The solution will typically develop an orange color.[4]
- Pour the reaction mixture into 500 ml of water. An oil will precipitate out of the solution.[4]
- Separate the precipitated oil and dissolve it in 80 ml of 20% hydrochloric acid.[4]
- Concentrate the acidic solution to yield  $\omega$ -aminoacetophenone hydrochloride. The reported yield is approximately 5 g (20%).[4]

## Synthesis via the Delépine Reaction

This is a two-stage process starting from an  $\alpha$ -halo ketone, in this case, phenacyl bromide ( $\alpha$ -bromoacetophenone).

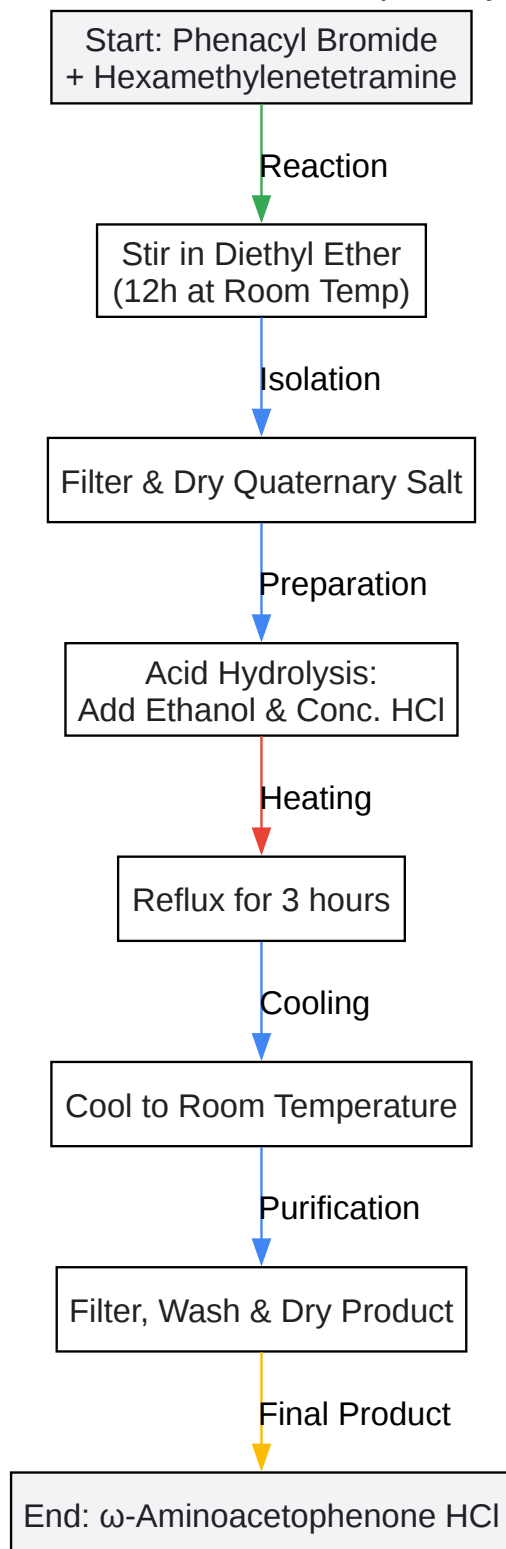
Experimental Protocol: Stage 1: Formation of the Quaternary Ammonium Salt

- To a stirred solution of phenacyl bromide (1 mmol, 1 equivalent) in 13 mL of diethyl ether, add hexamethylenetetramine (1 mmol, 1 equivalent) all at once.[3]
- Stir the mixture for 12 hours at room temperature. A solid precipitate will form.[3]
- Filter the resulting solid, wash it with 15 mL of diethyl ether, and dry it under reduced pressure to obtain the quaternary ammonium salt.[3]

Stage 2: Acid Hydrolysis

- Place the dried quaternary salt in a two-necked round-bottomed flask equipped with a reflux condenser.[3]
- Add 22 mL of ethanol to the flask, followed by 0.6 mL of concentrated hydrochloric acid.[3]
- Reflux the mixture for 3 hours. A solid will form during this period.[3]
- After cooling the mixture to room temperature, filter the solid product.[3]
- Wash the filtered solid with 20 mL of ethanol and dry it under vacuum to yield pure 2-Aminoacetophenone hydrochloride.[3]

## Experimental Workflow: Delépine Synthesis



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Caption: Workflow for the Delépine synthesis of ω-Aminoacetophenone hydrochloride.

## Synthesis from 2-Azido-1-phenylethanone

This route involves the reduction of an azide precursor.

Experimental Protocol:

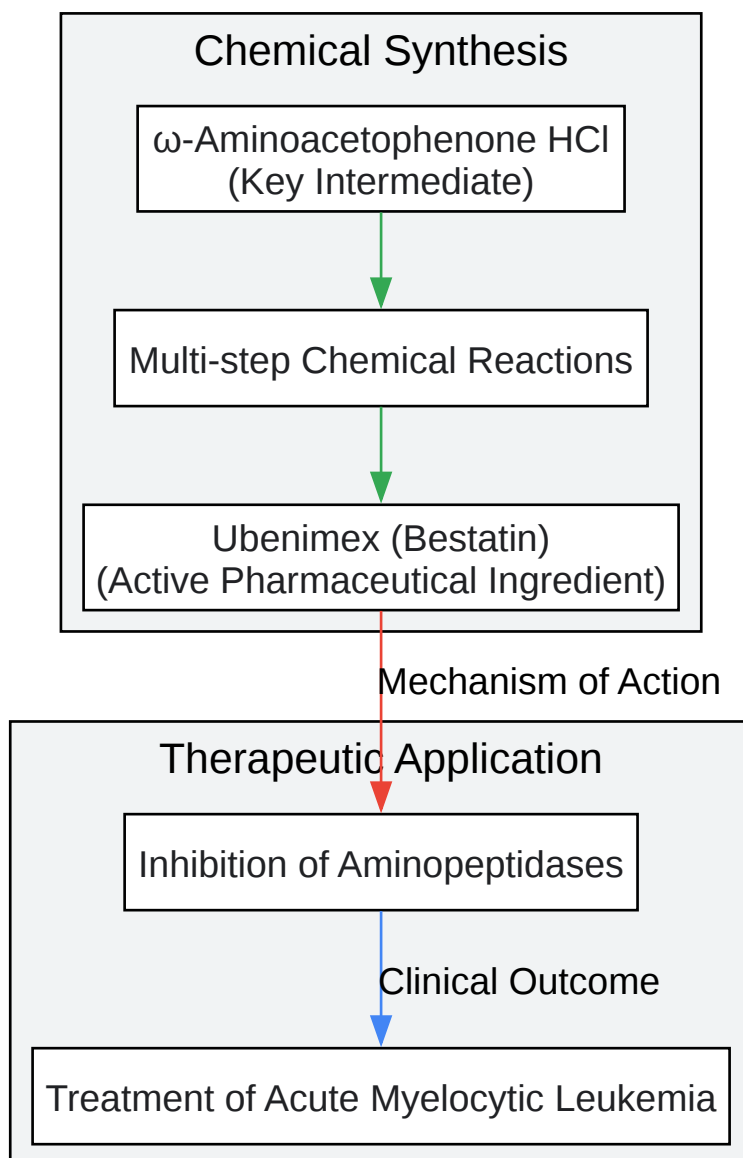
- Prepare a solution of 2-Azido-1-phenyl-ethanone in methanol.
- Add 10% Palladium on Carbon (Pd/C) as a catalyst.
- Introduce hydrochloric acid (HCl) to the mixture.
- Carry out the reaction under a hydrogen (H<sub>2</sub>) atmosphere at ambient temperature for 5 hours.[5]
- Upon completion, the reported yield is approximately 86%. [5]

## Applications in Drug Development and Research

$\omega$ -Aminoacetophenone hydrochloride is a valuable building block in organic and medicinal chemistry. Its bifunctional nature allows for a wide range of chemical transformations.

- **Pharmaceutical Intermediate:** It is a critical intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[6] Its structure serves as a scaffold that can be modified to produce pharmacologically active agents.[7]
- **Synthesis of Ubenimex (Bestatin):** One of its most significant applications is as a key starting material for the synthesis of Ubenimex.[6] Ubenimex is an inhibitor of aminopeptidases and is used in the treatment of certain cancers, such as acute myelocytic leukemia.[6]
- **Chemical Research:** In laboratory settings, it is used in diverse organic synthesis studies.[8] Derivatives of aminoacetophenone have been investigated for their potential antimicrobial and anticancer properties.[8]

## Role in Ubenimex Synthesis



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Caption: Logical relationship of  $\omega$ -Aminoacetophenone HCl as a precursor to Ubenimex.

## Spectroscopic Data

Spectroscopic analysis is essential for the characterization and quality control of  $\omega$ -Aminoacetophenone hydrochloride.

Spectroscopic Technique	Data Availability	Source
<sup>1</sup> H NMR	Available	SpectraBase[9]
<sup>13</sup> C NMR	Available	SpectraBase[9]
FTIR (ATR)	Available	SpectraBase[9][10]
Raman	Available	SpectraBase[9]

## Safety and Handling

$\omega$ -Aminoacetophenone hydrochloride is classified as an irritant and should be handled with appropriate personal protective equipment (PPE).

- Hazard Symbols: Xi (Irritant)[1]
- Risk Codes: R36/37/38 - Irritating to eyes, respiratory system, and skin.[1]
- Safety Precautions: Wear suitable gloves and eye/face protection. Avoid contact with skin and eyes.[1] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1]
- Storage: Store in a refrigerator (+4°C) in a cool, dry, and well-closed container. The compound is hygroscopic.[1][6]

## Conclusion

$\omega$ -Aminoacetophenone hydrochloride is a compound of significant interest to the scientific community, particularly in the field of drug discovery and development. Its well-defined structure and versatile reactivity make it an indispensable intermediate for synthesizing complex pharmaceutical agents. The detailed protocols and data presented in this guide offer a valuable resource for researchers working with this compound, facilitating its effective and safe use in the laboratory and beyond.

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